

Physical and chemical properties of 2-Amino-3-(4-aminophenyl)propanoic acid

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Compound of Interest

Compound Name:	2-Amino-3-(4-aminophenyl)propanoic acid
Cat. No.:	B556570

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An In-depth Technical Guide to 2-Amino-3-(4-aminophenyl)propanoic Acid

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **2-Amino-3-(4-aminophenyl)propanoic acid**. It is intended for researchers, scientists, and professionals in the field of drug development who are interested in the synthesis, characterization, and potential applications of this non-proteinogenic amino acid and its derivatives.

Chemical and Physical Properties

2-Amino-3-(4-aminophenyl)propanoic acid, also known as 4-amino-phenylalanine, is an aromatic amino acid. It exists as different stereoisomers, with the L-enantiomer, 4-amino-L-phenylalanine, being a metabolic intermediate. The compound is a solid at room temperature and is sensitive to air.^[1]

Identifiers and General Properties

Property	Value	Reference
IUPAC Name	(2S)-2-amino-3-(4-aminophenyl)propanoic acid	[2]
Synonyms	4-Amino-L-phenylalanine, p-amino-L-phenylalanine	[2]
CAS Number	943-80-6 (L-form)	[2]
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂	[2]
Molecular Weight	180.20 g/mol	[2]

Physicochemical Data

Property	Value	Reference
Melting Point	Decomposes at 230°C (for (2S)-2-amino-3-(4-nitrophenyl)-propanoic acid)	[3]
Boiling Point	Not available	
Solubility	Soluble in water. The solubility of amino acids is generally influenced by pH, being lowest at the isoelectric point and increasing in acidic or basic solutions. In mixed solvent systems, solubility tends to decrease with increasing organic solvent concentration.	[1] [4] [5]
pKa	2.14 (Predicted)	[1]
Appearance	Off-white to pale beige crystalline powder	[1]

Experimental Protocols

The following sections detail the general procedures for the synthesis, purification, and analysis of **2-Amino-3-(4-aminophenyl)propanoic acid**.

Synthesis

A common synthetic route to **2-Amino-3-(4-aminophenyl)propanoic acid** starts from L-phenylalanine and involves a two-step process: nitration followed by reduction.

Step 1: Nitration of L-Phenylalanine to 4-Nitro-L-phenylalanine

This procedure involves the electrophilic nitration of the phenyl ring of L-phenylalanine.

- Materials:
 - L-phenylalanine
 - Concentrated Sulfuric Acid (H_2SO_4)
 - Concentrated Nitric Acid (HNO_3)
 - Ammonium Hydroxide (NH_4OH)
 - Ice bath
- Procedure:
 - Prepare a mixed acid solution of concentrated nitric acid and concentrated sulfuric acid (e.g., a 1.4:1.1 v/v ratio) and cool it to 10°C.[1]
 - Dissolve L-phenylalanine in concentrated sulfuric acid and cool the solution in an ice bath to 10°C.[1]
 - Slowly add the mixed acid solution dropwise to the L-phenylalanine solution with constant stirring, maintaining the temperature at 10°C.[1]
 - Continue stirring the reaction mixture at 10°C for approximately 2.5 hours.[1]
 - After the reaction is complete, carefully adjust the pH of the solution to 5 with ammonium hydroxide to precipitate the product.[1]

- Filter the precipitate, wash with cold water, and dry to obtain 4-Nitro-L-phenylalanine.

Step 2: Reduction of 4-Nitro-L-phenylalanine to **2-Amino-3-(4-aminophenyl)propanoic acid**

The nitro group of 4-Nitro-L-phenylalanine is reduced to an amino group.

- Materials:
 - 4-Nitro-L-phenylalanine
 - Reducing agent (e.g., Zinc powder in the presence of an acid, or catalytic hydrogenation with Pd/C)
 - Solvent (e.g., Ethanol, Methanol, or an acidic aqueous solution)
- Procedure (Illustrative example with Zinc):
 - Suspend 4-Nitro-L-phenylalanine in a suitable solvent.
 - Add a reducing agent, such as zinc powder, portion-wise.
 - The reaction is typically carried out at room temperature or with gentle heating and monitored by Thin Layer Chromatography (TLC).
 - Upon completion, the reaction mixture is filtered to remove the reducing agent and any inorganic salts.
 - The filtrate is concentrated under reduced pressure.
 - The crude product is then purified by recrystallization.

Purification

Purification of the final product is typically achieved by recrystallization. The choice of solvent will depend on the solubility of the compound and impurities. Common solvents for recrystallizing amino acids include water-ethanol mixtures.

Analytical Methods

High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for assessing the purity of **2-Amino-3-(4-aminophenyl)propanoic acid** and for separating its enantiomers.

- For Purity Analysis (Reversed-Phase HPLC):
 - Column: C18 column.
 - Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer at a specific pH) and an organic modifier (e.g., acetonitrile or methanol).
 - Detection: UV detection at a wavelength where the aromatic ring absorbs (e.g., 254 nm).
- For Chiral Separation:
 - Column: A chiral stationary phase (CSP) is required. Examples include macrocyclic glycopeptide-based columns (e.g., Astec CHIROBIOTIC™ T) or Pirkle-type columns.
 - Mobile Phase: The mobile phase composition is highly dependent on the CSP used and can range from normal-phase (e.g., hexane/ethanol mixtures with additives like trifluoroacetic acid and an amine) to polar organic or reversed-phase conditions.
 - Detection: UV or Mass Spectrometry (MS).

Biological Significance and Applications

While **2-Amino-3-(4-aminophenyl)propanoic acid** itself is a metabolic intermediate, its derivatives have garnered significant attention in drug discovery.^[6] Notably, derivatives of 4-aminophenylalanine have been investigated as potent and selective inhibitors of Dipeptidyl Peptidase-4 (DPP-4).

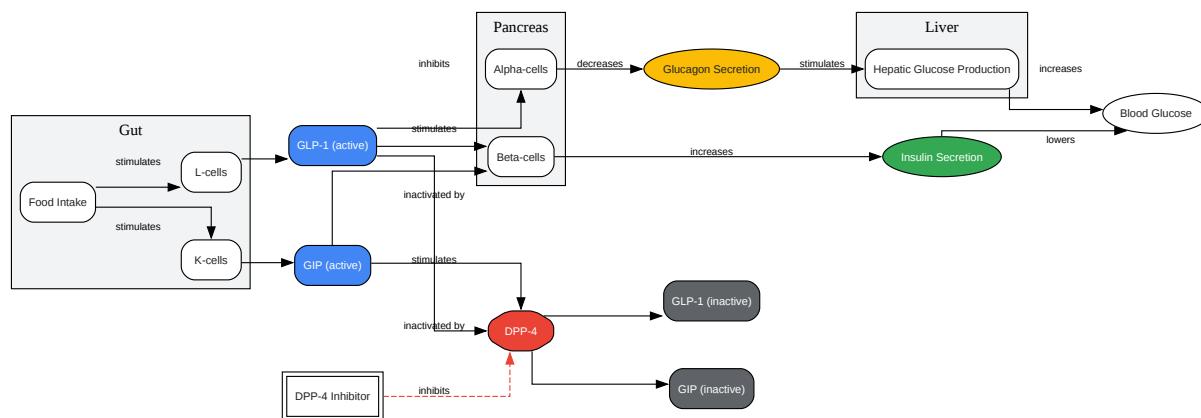
Role of Derivatives as DPP-4 Inhibitors

DPP-4 is a serine protease that plays a crucial role in glucose homeostasis. It inactivates incretin hormones such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulinotropic polypeptide (GIP).^{[7][8]} These hormones are released in response to food intake and stimulate insulin secretion from pancreatic β -cells and suppress glucagon secretion from α -

cells, thereby lowering blood glucose levels.[7][8] By inhibiting DPP-4, the levels of active GLP-1 and GIP are increased, leading to enhanced insulin secretion and improved glycemic control. [7][8][9] This mechanism of action has led to the development of DPP-4 inhibitors as a class of oral antidiabetic drugs for the treatment of type 2 diabetes.

DPP-4 Signaling Pathway

The following diagram illustrates the role of DPP-4 in the incretin pathway and the effect of its inhibition.



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DPP-4 signaling pathway in glucose homeostasis.

Conclusion

2-Amino-3-(4-aminophenyl)propanoic acid is a versatile building block in medicinal chemistry. While its primary biological significance lies in its derivatives, particularly as inhibitors of DPP-4 for the management of type 2 diabetes, the parent molecule itself possesses interesting chemical properties. The synthetic and analytical protocols outlined in this guide provide a foundation for researchers to further explore the potential of this and related compounds in the development of novel therapeutics. Further research is warranted to fully elucidate the spectral properties and biological activities of the unmodified amino acid.

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